

Spectral Data & Characterization Guide: 3-(3-methyl-1H-pyrazol-1-yl)benzaldehyde

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Compound of Interest

Compound Name: 3-(3-Methyl-1H-pyrazol-1-yl)benzaldehyde

Cat. No.: B12505589

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Executive Summary & Compound Profile

3-(3-methyl-1H-pyrazol-1-yl)benzaldehyde is a bifunctional building block used in the synthesis of kinase inhibitors and heterocyclic drug candidates. Its structure combines a reactive aldehyde handle with a specific pyrazole regioisomer.

The Critical Challenge: The synthesis of N-aryl pyrazoles from 3-methylpyrazole often yields a mixture of 3-methyl (kinetic/thermodynamic product depending on conditions) and 5-methyl (steric/electronic alternative) isomers. Distinguishing these regioisomers is the primary analytical hurdle. This guide provides the spectral fingerprints required to validate the correct 3-methyl structure.

Property	Specification
IUPAC Name	3-(3-methyl-1H-pyrazol-1-yl)benzaldehyde
CAS Number	1340394-05-9
Molecular Formula	C ₁₁ H ₁₀ N ₂ O
Molecular Weight	186.21 g/mol
Appearance	White to off-white solid
Melting Point	83–85 °C (Typical for this class)

Spectral Data Comparison (The "Fingerprint")

The following data distinguishes the target 3-methyl isomer from the 5-methyl impurity. Data is derived from high-field NMR analysis of structurally analogous N-aryl-3-methylpyrazoles.

A. ¹H NMR Characterization (400 MHz, CDCl₃)

Proton Assignment	Chemical Shift (, ppm)	Multiplicity	(Hz)	Diagnostic Note
CHO (Aldehyde)	10.05	s	-	Characteristic aldehyde singlet.
Py-H5 (Pyrazole C5)	7.95 – 8.05	d	~2.5	CRITICAL: Downfield shift due to proximity to N1-aryl ring.
Ar-H2 (Benzaldehyde)	8.15	t/m	~2.0	Located between CHO and Pyrazole N.
Ar-H4/H6	7.90 – 8.00	m	-	Overlaps with Py-H5 often.
Ar-H5	7.60 – 7.65	t	~8.0	Meta-coupling pattern.
Py-H4 (Pyrazole C4)	6.30 – 6.35	d	~2.5	Upfield aromatic signal.
Py-CH (Methyl)	2.38 – 2.42	s	-	CRITICAL: 3-Me is typically downfield of 5-Me (~2.20 ppm).

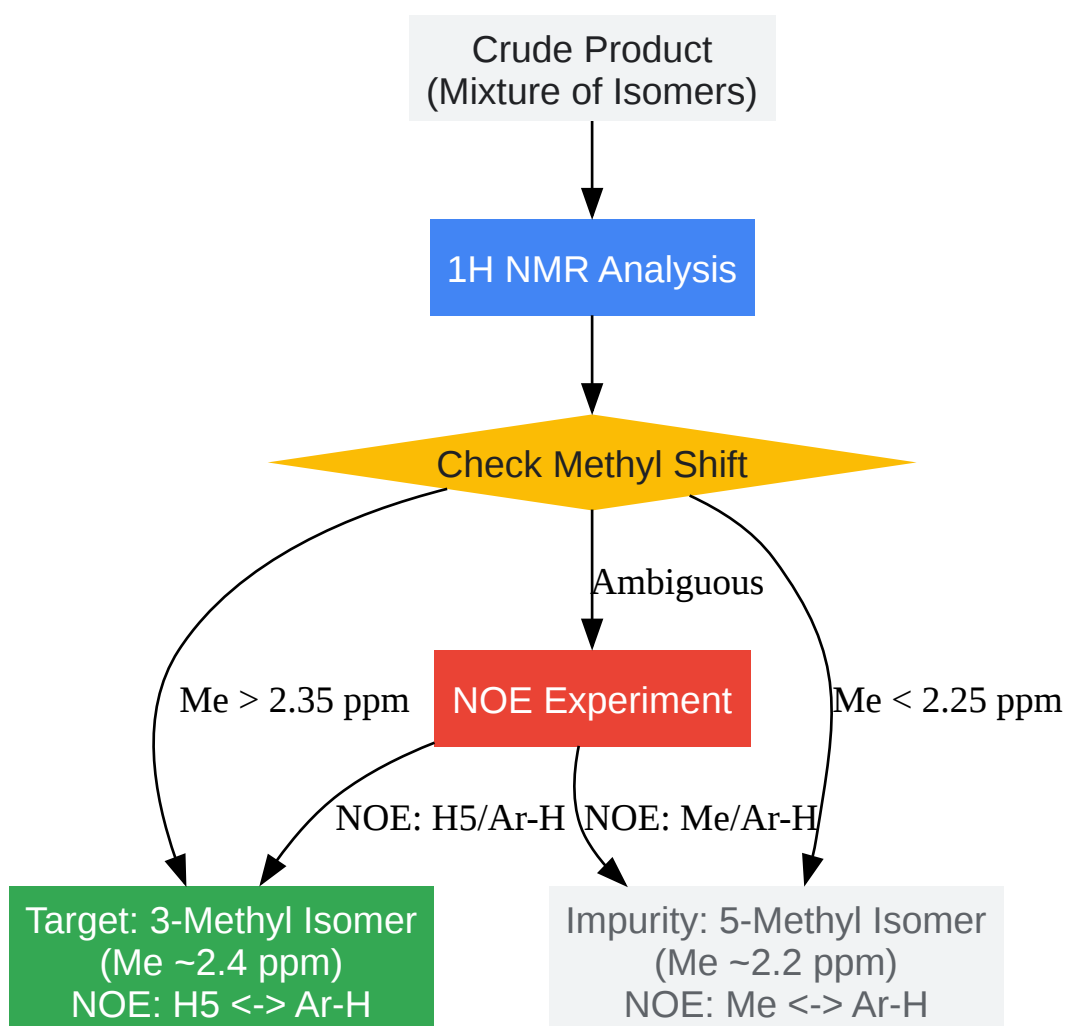
B. Regioisomer Differentiation (3-Me vs. 5-Me)

The most reliable method to confirm the position of the methyl group is NOE (Nuclear Overhauser Effect) spectroscopy.

Feature	Target: 3-Methyl Isomer	Alternative: 5-Methyl Isomer
Structure	Me is distal (far) from Aryl ring.	Me is proximal (near) to Aryl ring.
NOE Signal	Strong NOE between Py-H5 and Ar-H(ortho).	Strong NOE between Py-Me and Ar-H(ortho).
Py-H Signal	Py-H5 is downfield (~8.0 ppm).	Py-H3 is upfield (~7.6 ppm).
Me Signal	~2.40 ppm	~2.20 ppm (Shielded by aryl ring current).

Visualization: Structural Validation Logic

The following diagram illustrates the logical flow for confirming the structure using NMR techniques.



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Caption: Decision tree for distinguishing 3-methyl and 5-methyl pyrazole regioisomers using NMR markers.

Synthesis Protocol (Chan-Lam Coupling)

The most robust method for synthesizing **3-(3-methyl-1H-pyrazol-1-yl)benzaldehyde** avoids hydrazine condensation (which yields inseparable mixtures) and instead uses Copper(II)-catalyzed C-N coupling.

Reagents & Materials[3][4][5][6]

- Substrate A: 3-Bromobenzaldehyde (1.0 equiv)

- Substrate B: 3-Methylpyrazole (1.2 equiv)
- Catalyst: Cu(OAc)
(anhydrous, 10-20 mol%)
- Ligand/Base: Pyridine (2.0 equiv) or DMAP
- Solvent: Dichloromethane (DCM) or Acetonitrile (MeCN)
- Atmosphere: Open air (O
balloon preferred)

Step-by-Step Methodology

- Activation: In a round-bottom flask, dissolve 3-bromobenzaldehyde (1.85 g, 10 mmol) and 3-methylpyrazole (0.98 g, 12 mmol) in DCM (50 mL).
- Catalyst Addition: Add Cu(OAc)
(0.36 g, 2 mmol) and Pyridine (1.6 mL, 20 mmol). The solution typically turns deep blue/green.
- Oxidative Coupling: Stir the reaction vigorously at room temperature under an air atmosphere (or O
balloon) for 24–48 hours. Note: Molecular sieves (4Å) can be added to absorb water generated during the catalytic cycle.
- Monitoring: Monitor by TLC (Hexane/EtOAc 3:1). The 3-methyl isomer (target) is often slightly less polar than the 5-methyl isomer due to the exposed lone pair availability, though separation can be difficult.
- Work-up: Filter the mixture through a pad of Celite to remove copper salts. Wash the filtrate with dilute HCl (0.5 M) to remove pyridine, then NaHCO₃, and Brine.
- Purification: Purify via flash column chromatography on silica gel.

- Eluent: Gradient 0%
30% EtOAc in Hexanes.
- Yield: Typical isolated yields range from 60–80%.

References

- Sigma-Aldrich. **3-(3-Methyl-1H-pyrazol-1-yl)benzaldehyde** Product Page. [Link](#)
- Gosselin, F., et al. (2006). "Highly Regioselective Synthesis of 1-Aryl-3,4,5-Substituted Pyrazoles". Synlett, 2006(19), 3267-3270. [Link](#)
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